

N,N-dimethyl-1-naphthylamine safety and handling precautions

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Compound of Interest		
Compound Name:	N,N-dimethyl-1-naphthylamine	
Cat. No.:	B7770724	Get Quote

An In-depth Technical Guide to the Safe Handling of N,N-dimethyl-1-naphthylamine

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **N,N-dimethyl-1-naphthylamine** (CAS No. 86-56-6), a chemical used in laboratory settings, particularly in assays for nitrate reduction.[1] Due to its potential health hazards, including acute toxicity and status as a suspected carcinogen, strict adherence to safety protocols is essential.[2][3]

Chemical and Physical Properties

N,N-dimethyl-1-naphthylamine is an aromatic amine that appears as a clear to faint yellow or green liquid.[1][2][4] A summary of its key physical and chemical properties is provided below.



Property	Value	Source
Molecular Formula	C12H13N	[1]
Molecular Weight	171.24 g/mol	[1]
CAS Number	86-56-6	[1]
Density	1.042 g/mL at 25 °C	[1]
Boiling Point	139-140 °C at 13 mmHg	[1]
Flash Point	> 112 °C (> 233.6 °F)	[2]
Appearance	Clear very slight yellow liquid	[2]
Solubility	Insoluble in water	[5]

Hazard Identification and Classification

N,N-dimethyl-1-naphthylamine is classified as a hazardous substance.[6] It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[5][7][8] It is also considered toxic to aquatic life with long-lasting effects.[7]

GHS Hazard Classification:[9]

- Acute toxicity, Oral (Category 4)[5][7][8]
- Skin irritation (Category 2)[5][7][8]
- Eye irritation (Category 2A)[5][7][8]
- Specific target organ toxicity single exposure (Category 3), Respiratory system[5][7][8]
- Acute aquatic toxicity (Category 2)[7]
- Chronic aquatic toxicity (Category 2)[7]

Hazard Statements:

H302: Harmful if swallowed.[7][9]



- H315: Causes skin irritation.[7][9]
- H319: Causes serious eye irritation.[7][9]
- H335: May cause respiratory irritation.[7][9]
- H411: Toxic to aquatic life with long lasting effects.

This compound is also identified as a cancer suspect agent.[2][3] Aromatic amines as a class are a concern for their potential carcinogenicity and mutagenicity.[10][11]

Toxicological Information

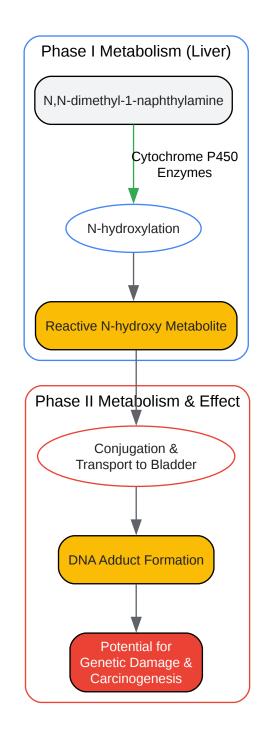
The toxicological properties of **N,N-dimethyl-1-naphthylamine** have not been exhaustively investigated.[2][3] However, data from acute toxicity studies are available.

Test	Species	Route	Dose	Source
LDLo (Lowest published lethal dose)	Rat	Oral	500 mg/kg	[12]
LD50 (Lethal dose, 50%)	Mouse	Intraperitoneal	75 mg/kg	[12]

Mechanism of Toxicity (Proposed)

While the specific metabolic pathways for **N,N-dimethyl-1-naphthylamine** are not fully detailed, the mechanism of toxicity for related aromatic amines, such as 2-naphthylamine, is better understood and serves as a likely model. The carcinogenicity of aromatic amines is thought to require metabolic activation to a reactive form.[13] This process is generally understood to involve N-hydroxylation by cytochrome P450 enzymes in the liver, followed by further metabolism to reactive compounds that can form DNA adducts, leading to genetic damage and potentially cancer.[13]





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Proposed metabolic activation of N,N-dimethyl-1-naphthylamine.

Experimental Protocols

Protocol: Acute Oral Toxicity (LD50) Determination

Foundational & Exploratory





The following is a generalized experimental protocol for determining the acute oral LD50 of a substance like **N,N-dimethyl-1-naphthylamine**, based on OECD Test Guideline 425.[5] This test is intended to be performed by trained professionals in appropriate facilities.

Objective: To determine the median lethal dose (LD50) of the test substance after a single oral administration.

Animals: Young, healthy, adult rodents (e.g., rats or mice), typically females as they are often slightly more sensitive.[5] Animals should be acclimatized to laboratory conditions. Prior to dosing, animals are fasted (e.g., overnight for rats) but have access to water.[11]

Methodology (Up-and-Down Procedure):

- Dose-Range Finding (Optional): If toxicity is unknown, a preliminary test on a small number of animals may be conducted to estimate an approximate lethal dose.[3][11]
- Limit Test: For substances expected to have low toxicity, a limit test is performed first, often at a dose of 2000 mg/kg or 5000 mg/kg.[5] A single animal is dosed. If it survives, four additional animals are dosed sequentially. If three or more animals survive, the LD50 is determined to be greater than the limit dose, and no further testing is needed.[5]
- Main Test:
 - A single animal is dosed at a level just below the best estimate of the LD50.
 - The outcome (survival or death) dictates the dose for the next animal. If the animal survives, the next animal is dosed at a higher level. If it dies, the next is dosed at a lower level. The dose progression factor is typically 3.2.
 - Animals are dosed sequentially, usually at 48-hour intervals, to ensure the outcome for the previous animal is known.[5]
- Observations: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for up to 14 days.[3]
- Data Analysis: The LD50 is calculated using the maximum likelihood method. The number of reversals in dosing direction and the outcomes determine the final value and confidence

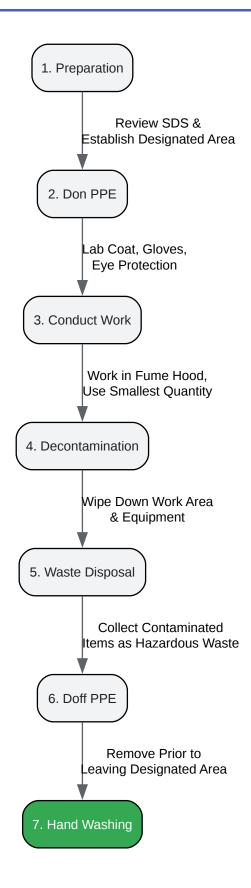


intervals.

Safe Handling and Storage Standard Operating Procedure for Handling

Given its classification as a suspect carcinogen, **N,N-dimethyl-1-naphthylamine** must be handled within a designated area.[2][10] A designated area can be a specific fume hood, a portion of a bench, or an entire laboratory, clearly marked with warning signs.[10]





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Standard workflow for handling N,N-dimethyl-1-naphthylamine.



Engineering Controls:

- Always handle this chemical in a properly functioning chemical fume hood to minimize inhalation exposure.[2][6]
- Facilities must be equipped with an easily accessible eyewash station and safety shower.[2]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[7]
- Skin Protection: Wear a lab coat and appropriate chemical-resistant gloves (e.g., nitrile gloves of at least 4mil thickness for incidental contact).[6] For tasks with a higher risk of contact, heavier-duty gloves should be used.[6]
- Respiratory Protection: If working outside of a fume hood is unavoidable, a respiratory
 protection program that meets OSHA standards must be followed, and an appropriate
 respirator (e.g., ABEK (EN14387) respirator filter) should be used.[1][2]

Hygiene Practices:

- Do not eat, drink, or smoke in areas where this chemical is handled.[6]
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.
 [2][6]
- Remove contaminated clothing immediately and launder it separately before reuse.

Storage Requirements

- Store in a cool, dry, well-ventilated area away from incompatible materials.[2]
- Keep containers tightly closed to prevent leakage and exposure to air and moisture. [2][7]
- Store away from strong oxidizing agents, as contact may result in ignition.
- Store in secondary containment to prevent spills.[7]



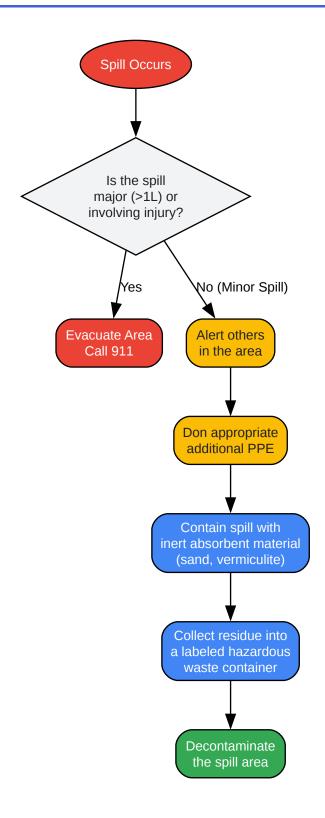
Emergency ProceduresFirst Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2]
- Skin Contact: Remove contaminated clothing and flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[2][5]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

Accidental Release Measures

The response to a spill depends on its size and location. All personnel handling this chemical should be trained in spill response.





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Decision workflow for responding to a chemical spill.

For Minor Spills (manageable by trained lab personnel):



- Alert personnel in the immediate area.[14]
- Ensure proper PPE is worn.
- Contain and absorb the spill with an inert, non-combustible material like sand, earth, or vermiculite.[2][6] Do not use combustible materials like sawdust.[2]
- Clean up all spills immediately, avoiding breathing vapors and contact with skin and eyes.
- Place the absorbed material into a suitable, labeled container for hazardous waste disposal.
 [6]
- Ventilate the area and decontaminate the spill site.

For Major Spills (large volume, unknown substance, or involves injury):

- Evacuate the area immediately.[4]
- If someone is exposed, remove them from the area (if safe to do so) and use the safety shower/eyewash as needed.[4][15]
- Call emergency services (e.g., 911) and your institution's Environmental Health & Safety department.[4][15]
- Close doors to the affected area and prevent re-entry.[16]

Disposal Considerations

All waste containing **N,N-dimethyl-1-naphthylamine**, including contaminated absorbents, empty containers, and disposable PPE, must be handled as hazardous waste.[6][7] Dispose of contents and containers in accordance with all local, state, and federal regulations.[6][7] Do not allow the product to enter drains or the environment.[7]

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